

Safe Disposal of GPR61 Inverse Agonist 1: A Procedural Guide

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Compound of Interest

Compound Name: GPR61 Inverse agonist 1

Cat. No.: B12375188

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For Immediate Reference: Treat **GPR61 Inverse Agonist 1** as a hazardous chemical for disposal purposes. Due to its novel nature, specific hazards are not fully characterized. Follow your institution's hazardous waste disposal protocols.

This guide provides essential safety and logistical information for the proper disposal of **GPR61 Inverse Agonist 1**, a compound intended for research use only. The following procedures are based on established best practices for handling novel chemical compounds within a laboratory setting.

Core Principle: Precautionary Handling

Given that **GPR61 Inverse Agonist 1** is a novel compound, its full toxicological and environmental impact is unknown. Therefore, it must be handled and disposed of with the assumption that it is hazardous.^{[1][2]} Never dispose of this compound or its solutions down the drain or in regular solid waste streams.^{[3][4]}

Quantitative Data Summary

For reference, the key physical and chemical properties of **GPR61 Inverse Agonist 1** are summarized below.

Property	Value	Source
Molecular Formula	C22H26F2N6O5S	MedchemExpress
Molecular Weight	524.54 g/mol	MedchemExpress
Form	Solid Powder	ProbeChem
Solubility	100 mg/mL in DMSO	MedchemExpress

Experimental Protocols: Disposal Procedures

Follow these step-by-step instructions for the safe disposal of **GPR61 Inverse Agonist 1** in its various forms.

1. Disposal of Pure (Neat) **GPR61 Inverse Agonist 1** Powder

- Step 1: Container Labeling.
 - Place the original vial or a securely sealed container holding the **GPR61 Inverse Agonist 1** powder in a larger, labeled waste container.
 - The label must clearly state "Hazardous Waste," the chemical name ("**GPR61 Inverse agonist 1**"), and any known hazard information.^{[5][6]} If no specific hazard is known, indicate "Caution: Research chemical with unknown hazards."
- Step 2: Segregation.
 - Store the waste container in a designated satellite accumulation area for chemical waste.^[7]
 - Ensure it is segregated from incompatible waste streams, such as strong acids, bases, or oxidizers.
- Step 3: Arrange for Pickup.
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous chemical waste.

- Provide them with all available information about the compound.

2. Disposal of **GPR61 Inverse Agonist 1** Dissolved in a Solvent (e.g., DMSO)

Solutions of **GPR61 Inverse Agonist 1**, often prepared in Dimethyl Sulfoxide (DMSO), must be disposed of as liquid hazardous waste.

- Step 1: Waste Collection.
 - Use a designated, leak-proof, and chemically resistant container for liquid hazardous waste. The container should be compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).[8]
 - Never mix different types of chemical waste in the same container.[9]
- Step 2: Labeling.
 - Clearly label the liquid waste container with "Hazardous Waste."
 - List all contents, including the full chemical name "**GPR61 Inverse agonist 1**" and the solvent "Dimethyl Sulfoxide," along with their approximate concentrations or volumes.
 - Keep the container securely closed when not in use.[7]
- Step 3: Storage.
 - Store the liquid waste container in a designated satellite accumulation area, within secondary containment to prevent spills.[1]
- Step 4: Disposal Request.
 - Follow your institution's procedures to request a pickup of the liquid hazardous waste from your EHS department.

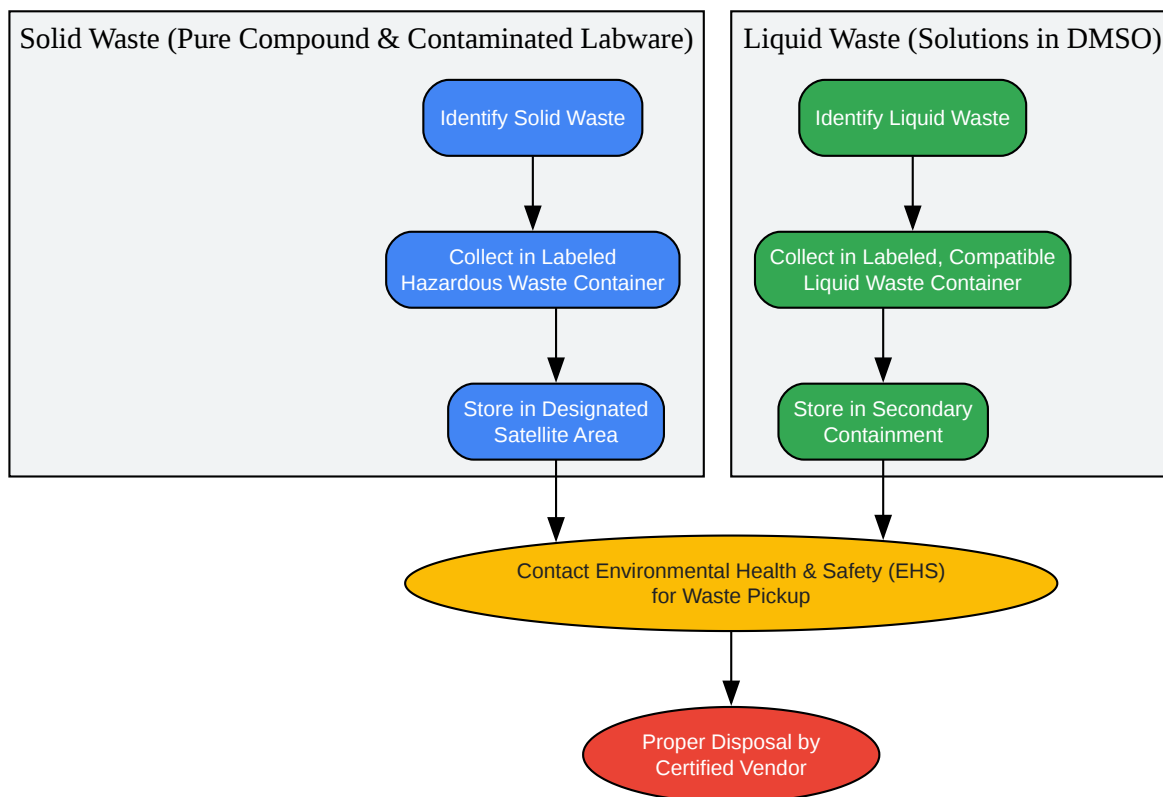
3. Disposal of Contaminated Labware

Any labware, such as pipette tips, tubes, or gloves, that comes into contact with **GPR61 Inverse Agonist 1** should be considered contaminated and disposed of as solid hazardous

waste.

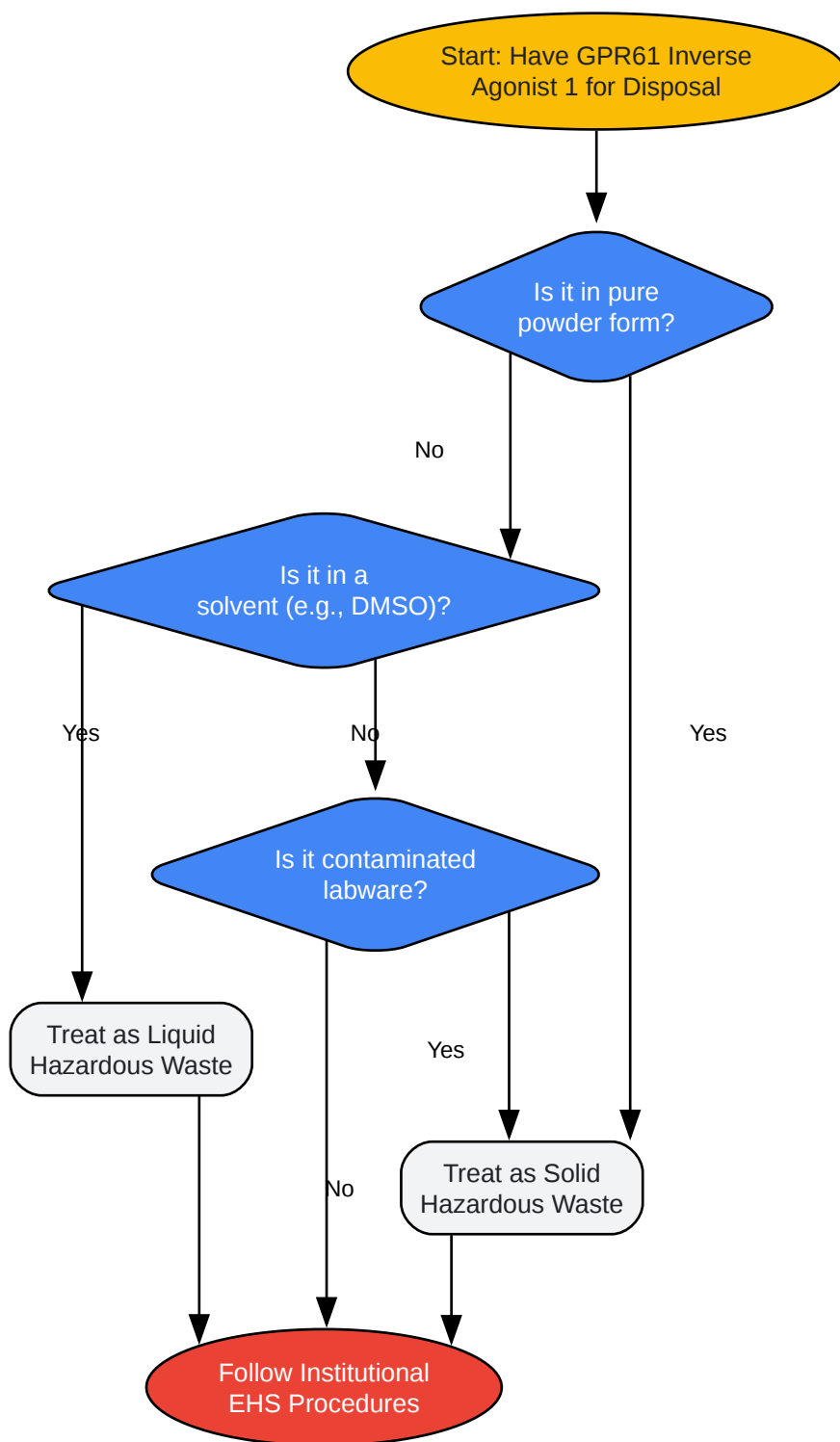
- Step 1: Collection.
 - Collect all contaminated solid materials in a designated, durable, and clearly labeled hazardous waste bag or container.
- Step 2: Labeling.
 - The label should indicate "Hazardous Waste" and specify the nature of the contamination (e.g., "Solid waste contaminated with **GPR61 Inverse agonist 1**").
- Step 3: Disposal.
 - Arrange for the disposal of the solid hazardous waste through your institution's EHS office.

Mandatory Visualizations



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Caption: General workflow for the disposal of **GPR61 Inverse Agonist 1**.



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Caption: Decision tree for classifying **GPR61 Inverse Agonist 1** waste.

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- To cite this document: BenchChem. [Safe Disposal of GPR61 Inverse Agonist 1: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375188#gpr61-inverse-agonist-1-proper-disposal-procedures]

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